

TGX-221 animal model efficacy prostate vs glioblastoma

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Compound Focus: Tgx-221

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Efficacy of TGX-221 in Animal Models

The table below summarizes the key findings from the search results regarding **TGX-221**'s performance in animal models.

Cancer Type	Evidence of In Vivo (Animal Model) Efficacy	Key Findings & Mechanisms	Delivery System / Model Details
Prostate Cancer	Yes (Direct Evidence)	Significant tumor inhibition by activating the PERK-ATF4-CHOP signaling pathway, inducing endoplasmic reticulum stress-mediated cancer cell death [1].	Folate receptor-targeted pH-sensitive liposomes (FA-Lip-TGX221) [1].
	Yes (Direct Evidence)	Improved pharmacokinetics: 2.27-fold greater AUC and 6.16-fold slower clearance in nude mice compared to the free drug [2].	PSMA-targeted PEG-PCL micelles (prodrug strategy) [2].

Cancer Type	Evidence of In Vivo (Animal Model) Efficacy	Key Findings & Mechanisms	Delivery System / Model Details
Glioblastoma	No (Limited to In Vitro)	The provided studies demonstrate efficacy in inhibiting proliferation, inducing apoptosis, and reducing migration/invasion in human glioblastoma cell lines (U87 and U251) [3].	No animal model data was found in the search results for glioblastoma. One review notes that a p110 δ selective inhibitor (CAL-101) did not significantly suppress tumor growth in a GBM xenograft model [4].

Detailed Experimental Data and Protocols

To help you evaluate the quality of the evidence, here is a summary of the key experimental methodologies and more detailed quantitative data.

Prostate Cancer Studies

The recent 2025 study provides robust in vivo data [1]:

- **Animal Model:** PC-3 tumor-bearing nude mice.
- **Formulation:** Folate receptor-targeted pH-sensitive liposomes (FA-Lip-TGX221).
- **Key Results:**
 - **Superior Tumor Inhibition:** FA-Lip-TGX221 treatment led to a much smaller final tumor volume compared to both non-targeted liposomes (Lip-TGX221) and the control group.
 - **Mechanism Confirmation:** Western blot analysis of tumor tissues showed that FA-Lip-TGX221 effectively inhibited the PI3K p110 β / Akt pathway and significantly upregulated key ER stress proteins (p-PERK, ATF4, and CHOP).

The earlier 2012 study focused on improving drug delivery [2]:

- **Animal Model:** Nude mice.
- **Formulation:** Prostate-specific membrane antigen (PSMA)-targeted PEG-PCL micelles.
- **Key Results:**

- **Enhanced Pharmacokinetics:** The micelle formulation resulted in a much larger Area Under the Curve (AUC) and slower clearance than the free drug, indicating a more favorable drug profile in the body.

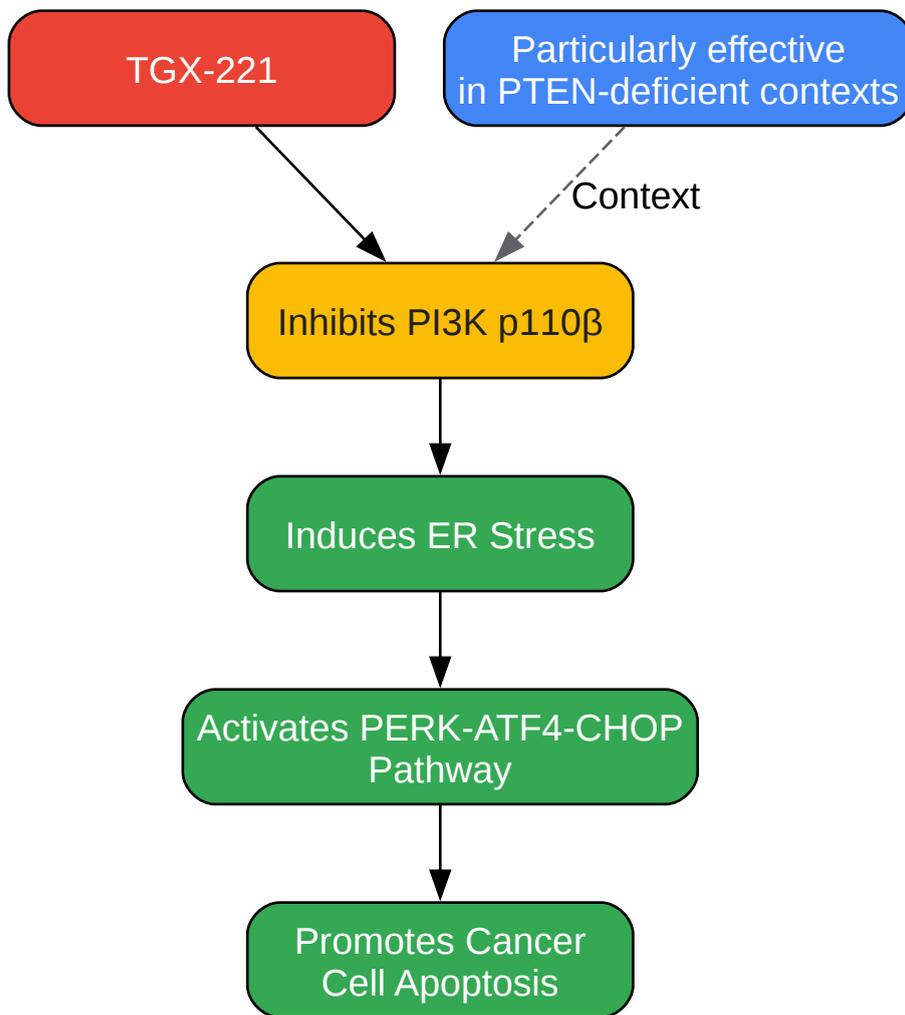
Glioblastoma In Vitro Studies

The 2017 study provides comprehensive in vitro data using U87 and U251 human glioblastoma cell lines [3]:

- **Proliferation Assays:**
 - **CCK-8 Assay:** Showed **TGX-221** inhibited cell viability in a **dose- and time-dependent** manner. The half-maximal inhibitory concentration (IC50) was approximately **40 µM for U87 cells** and **100 µM for U251 cells**.
 - **EdU Assay:** Confirmed a significant decrease in DNA synthesis and cell proliferation with increasing **TGX-221** concentration.
 - **Cell Cycle Analysis (Flow Cytometry):** Revealed **TGX-221** treatment increased the percentage of cells in the G1 phase and decreased those in S and G2/M phases, indicating cell cycle arrest.
- **Apoptosis Assay:**
 - **Annexin V/PI Staining (Flow Cytometry):** Demonstrated that **TGX-221 induced apoptosis** in a dose-dependent manner. The apoptosis rate significantly increased with higher concentrations of the drug.
- **Migration & Invasion Assays:**
 - **Transwell Assay:** Found that **TGX-221** treatment inhibited the migratory and invasive capabilities of glioblastoma cells.

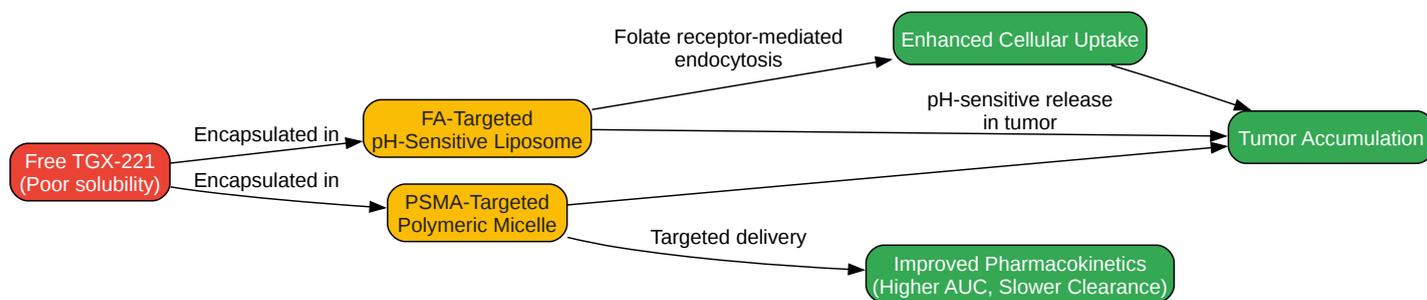
Signaling Pathways and Delivery Mechanisms

The following diagrams illustrate the key mechanisms of action and delivery strategies for **TGX-221** discussed in the search results.



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Figure 1: TGX-221's Anti-Cancer Mechanism via ER Stress (This pathway is supported by prostate cancer study [1])



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Figure 2: Targeted Delivery Strategies for TGX-221 (Strategies used in prostate cancer models [1] [2])

Key Conclusion

In summary, the current evidence clearly shows:

- For **prostate cancer**, there is **direct and compelling data from animal models** demonstrating that **TGX-221**, especially when delivered via advanced targeted systems, is effective in suppressing tumors.
- For **glioblastoma**, the search results only provide promising **in vitro data** on cell lines. **The critical step of validation in animal models is missing** from the available information, representing a significant gap in the current research landscape.

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References

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